

EGS Crosslinker (CAS 70539-42-3): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethylene glycol bis(succinic acid)

CAS No.: 35415-14-6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the EGS (Ethylene glycol bis(succinimidyl succinate)) crosslinker, a versatile tool in protein chemistry and molecular biology. This guide details its chemical properties, applications, and experimental protocols to empower researchers in their scientific endeavors.

Introduction to EGS Crosslinker

Ethylene glycol bis(succinimidyl succinate), or EGS, is a homobifunctional crosslinking agent widely utilized to covalently link molecules containing primary amine groups.^{[1][2]} Its structure features two N-hydroxysuccinimide (NHS) esters connected by a 12-atom spacer arm.^{[3][4][5]} This configuration allows for the formation of stable amide bonds with primary amines, such as the side chain of lysine residues or the N-terminus of proteins, at a pH range of 7-9.^{[6][7]}

A key feature of EGS is its cleavable spacer arm. The ethylene glycol linkage can be broken by treatment with hydroxylamine at a pH of 8.5, allowing for the reversal of the crosslink.^{[3][4][7]}

This property is particularly advantageous for applications requiring the subsequent analysis of individual protein components of a crosslinked complex. EGS is insoluble in water and must be dissolved in an organic solvent like DMSO or DMF before being added to an aqueous reaction. [4][5] Its lipophilic nature makes it membrane-permeable, rendering it suitable for intracellular crosslinking studies.[5][6][8]

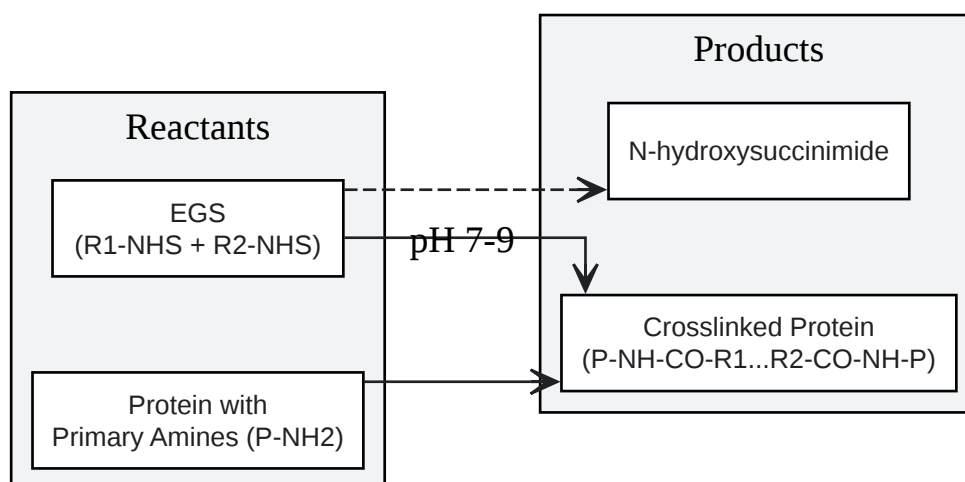
Chemical and Physical Properties

The fundamental properties of the EGS crosslinker are summarized in the table below, providing a quick reference for experimental design.

Property	Value	References
CAS Number	70539-42-3	[3][4][9]
Chemical Formula	C18H20N2O12	[3][9][10]
Molecular Weight	456.36 g/mol	[3][4][9]
Spacer Arm Length	16.1 Å	[3][4][9]
Appearance	White to off-white solid powder	[3][5]
Purity	Typically >90-98%	[3][7][11]
Solubility	Soluble in DMSO and DMF	[3][4][5]
Reactive Groups	N-hydroxysuccinimide (NHS) esters	[2][4][5]
Reactive Toward	Primary amines (-NH ₂)	[1][2][5]
Cleavability	Cleavable with hydroxylamine at pH 8.5	[3][4][7]

Reaction Mechanism

EGS functions by reacting its NHS esters with primary amines to form stable amide bonds. The reaction releases N-hydroxysuccinimide as a byproduct.



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Caption: Reaction mechanism of EGS with primary amines.

Applications in Research

The unique properties of EGS make it a valuable reagent in a variety of research applications:

- **Protein-Protein Interaction Studies:** EGS is used to stabilize transient or weak protein interactions, allowing for their identification and characterization.
- **Chromatin Immunoprecipitation (ChIP) Assays:** In ChIP assays, EGS is employed to crosslink proteins to DNA, which is essential for studying DNA-protein interactions in vivo.^[3]
^[12]
- **Structural Biology:** By introducing crosslinks between specific amino acid residues, EGS can help to stabilize protein structures for structural analysis.^[1]
- **Antibody-Drug Conjugate (ADC) Development:** EGS can be used as a linker to attach cytotoxic drugs to antibodies for targeted cancer therapy.^[1]
- **Receptor-Ligand Interaction Studies:** EGS can be used to covalently link ligands to their cell surface receptors for analysis.^[6]^[8]

Experimental Protocols

Below are detailed protocols for common applications of the EGS crosslinker. It is recommended to optimize concentrations and reaction times for each specific application.

General Considerations

- **Moisture Sensitivity:** EGS is moisture-sensitive.[6][9] Vials should be equilibrated to room temperature before opening to prevent condensation.[6][9]
- **Solvent Choice:** EGS must be dissolved in dry DMSO or DMF immediately before use.[6][8][9] Stock solutions should not be stored as the NHS ester moiety readily hydrolyzes.[6]
- **Buffer Selection:** Use buffers that do not contain primary amines, such as phosphate, bicarbonate, HEPES, or borate buffers at a pH of 7-9.[6][8][13] Avoid buffers like Tris or glycine as they will quench the reaction.[6][8]

Protocol for Crosslinking Proteins in Solution

This protocol is a general guideline for crosslinking proteins in a purified sample.

Materials:

- EGS Crosslinker
- Dry DMSO or DMF
- Protein sample in a suitable non-amine-containing buffer (e.g., PBS, pH 7.2-8.0)
- Quenching solution (e.g., 1M Tris-HCl, pH 7.5)

Procedure:

- **Prepare EGS Solution:** Immediately before use, dissolve EGS in dry DMSO or DMF to a concentration of 10-25 mM.[6][8]
- **Add EGS to Protein:** Add the EGS solution to the protein sample. The final concentration of EGS is typically between 0.25 and 5 mM.[6][8][9] The molar excess of crosslinker to protein can be adjusted to control the extent of crosslinking. A 10-fold molar excess is recommended for protein concentrations above 5 mg/mL, and a 20- to 50-fold molar excess for

concentrations below 5 mg/mL.[6][8] The final DMSO concentration should not exceed 10-20% to avoid detrimental effects on the protein.[6][8]

- Incubation: Incubate the reaction mixture for 30-40 minutes at room temperature or for 2 hours on ice.[6][8][9]
- Quenching (Optional): To stop the crosslinking reaction, add the quenching solution to a final concentration of 20-50 mM and incubate for 15 minutes at room temperature.[6][8][9]
- Removal of Excess Reagent: Remove non-reacted EGS and quenching buffer using dialysis or gel filtration.[9]

Protocol for Intracellular Crosslinking

This protocol is designed for crosslinking proteins within living cells.

Materials:

- EGS Crosslinker
- Dry DMSO
- Cells in suspension or adherent
- Ice-cold PBS, pH 8.0
- Quenching solution (e.g., 1M Tris-HCl, pH 7.5)

Procedure:

- Cell Preparation: Wash cells three times with ice-cold PBS (pH 8.0) to remove any amine-containing culture media. Resuspend cells to a concentration of approximately 25×10^6 cells/mL in PBS.[6]
- Prepare EGS Solution: Immediately before use, dissolve EGS in dry DMSO to a concentration of 10-25 mM.[6]

- Add EGS to Cells: Add the EGS solution to the cell suspension to a final concentration of 1-5 mM.[6]
- Incubation: Incubate the reaction mixture for 30 minutes at room temperature or for 2 hours on ice.[6]
- Quenching: Add the quenching solution to a final concentration of 10-20 mM and incubate for 15 minutes.[6]
- Cell Lysis: Proceed with the desired cell lysis protocol for subsequent analysis.

Protocol for Cleavage of EGS Crosslinks

This protocol describes how to cleave the crosslinks formed by EGS.

Materials:

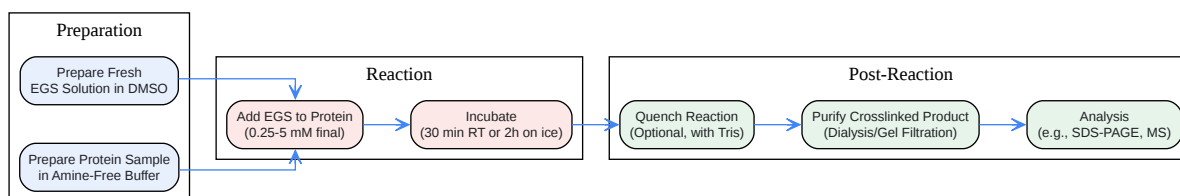
- Crosslinked sample
- Hydroxylamine•HCl
- PBS, pH 8.5

Procedure:

- Prepare Cleavage Solution: Prepare a 2 M hydroxylamine•HCl solution in PBS and adjust the pH to 8.5. This solution should be prepared immediately before use.[6]
- Incubation: Mix the crosslinked sample with the cleavage solution. Incubate for 3-6 hours at 37°C.[3][4]
- Analysis: The cleaved products can then be analyzed by methods such as SDS-PAGE.

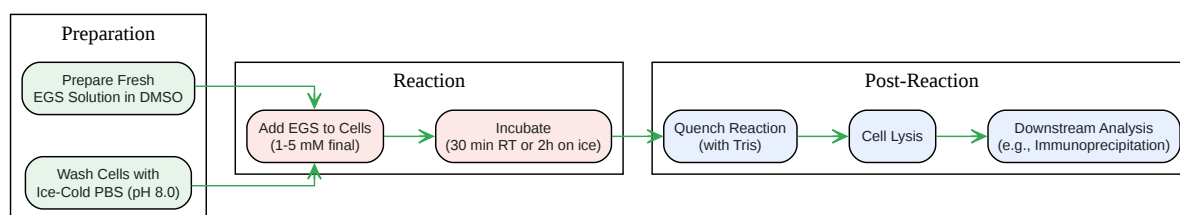
Experimental Workflows

The following diagrams illustrate typical experimental workflows involving the EGS crosslinker.



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Caption: Workflow for crosslinking proteins in solution.



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Caption: Workflow for intracellular protein crosslinking.

Storage and Stability

EGS is sensitive to moisture and should be stored in a dry environment.[3][6][9] For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), it should be kept at -20°C.[3][9] It is shipped at ambient temperature and is stable for several weeks under these conditions.[3]

Conclusion

The EGS crosslinker is a powerful and versatile reagent for studying protein interactions and structure. Its amine-reactivity, cleavable spacer arm, and membrane permeability make it suitable for a wide range of applications in molecular biology, biochemistry, and drug development. By understanding its properties and following optimized protocols, researchers can effectively utilize EGS to gain valuable insights into complex biological systems.

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References

- [1. nbinno.com \[nbinno.com\]](#)
- [2. cyanagen.com \[cyanagen.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
- [4. EGS Crosslinker 1 gram - Ethylene glycolbis\(succinimidylsuccinate\) \(EGS\) - ProteoChem \[proteochem.com\]](#)
- [5. EGS Crosslinker – Ethylene Glycolbis\(succinimidylsuccinate\) \[prochemonline.com\]](#)
- [6. tools.thermofisher.com \[tools.thermofisher.com\]](#)
- [7. covachem.com \[covachem.com\]](#)
- [8. store.sangon.com \[store.sangon.com\]](#)
- [9. proteochem.com \[proteochem.com\]](#)
- [10. Ethylene glycolylbis\(succinimidyl succinate\) | C18H20N2O12 | CID 123663 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. EGS Crosslinker \(Ethylene Glycol bis\(succinimidyl succinate\)\), 70539-42-3 | BroadPharm \[broadpharm.com\]](#)
- [12. nbinno.com \[nbinno.com\]](#)
- [13. interchim.fr \[interchim.fr\]](#)
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